

IUPAC name for 4'-Acetoxy-5-chlorovalerophenone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4'-Acetoxy-5-chlorovalerophenone

CAS No.: 898786-94-2

Cat. No.: B1293221

[Get Quote](#)

An In-Depth Technical Guide to **4'-Acetoxy-5-chlorovalerophenone**

Abstract

This technical guide provides a comprehensive scientific overview of **4'-Acetoxy-5-chlorovalerophenone**, a multi-functional aromatic ketone. Designed for researchers, chemists, and professionals in drug development, this document delves into the compound's chemical identity, a proposed synthesis methodology rooted in established organic chemistry principles, its predicted spectroscopic profile, and critical safety protocols. By integrating theoretical knowledge with practical insights, this guide serves as an authoritative resource for understanding and utilizing this compound as a versatile chemical intermediate.

Chemical Identity and Nomenclature

4'-Acetoxy-5-chlorovalerophenone is a derivative of valerophenone, featuring an acetoxy substituent on the phenyl ring and a terminal chlorine atom on the pentanoyl chain. This unique combination of ester, aromatic ketone, and alkyl halide functional groups makes it a valuable building block in synthetic chemistry.

Identifier	Value	Source
IUPAC Name	(4-(5-chloropentanoyl)phenyl) acetate	PubChem (analogous)
Common Name	4'-Acetoxy-5-chlorovalerophenone	-
CAS Number	898786-94-2	Beijing Hwrk Chemical
Molecular Formula	C ₁₃ H ₁₅ ClO ₃	Beijing Hwrk Chemical[1]
Molecular Weight	254.71 g/mol	PubChem[2]
Canonical SMILES	CC(=O)OC1=CC=C(C=C1)C(=O)CCCCl	-

```
graph "molecular_structure" {
  layout=neato;
  node [shape=plaintext, fontsize=12];
  edge [fontsize=10];

  // Define nodes for atoms
  C1 [label="C"];
  C2 [label="C"];
  C3 [label="C"];
  C4 [label="C"];
  C5 [label="C"];
  C6 [label="C"];
  C7 [label="C"];
  O1 [label="O"];
  C8 [label="C"];
  C9 [label="C"];
  C10 [label="C"];
  C11 [label="C"];
  Cl [label="Cl", fontcolor="#EA4335"];
  O2 [label="O"];
  C12 [label="C"];
```

```
03 [label="O"];
C13 [label="C"];

// Aromatic Ring
C1 -- C2 [len=1.5];
C2 -- C3 [len=1.5];
C3 -- C4 [len=1.5];
C4 -- C5 [len=1.5];
C5 -- C6 [len=1.5];
C6 -- C1 [len=1.5];

// Acyl Chain
C1 -- C7 [len=1.5];
C7 -- O1 [len=1.5, style=double];
C7 -- C8 [len=1.5];
C8 -- C9 [len=1.5];
C9 -- C10 [len=1.5];
C10 -- C11 [len=1.5];
C11 -- Cl [len=1.5];

// Acetoxy Group
C4 -- O2 [len=1.5];
O2 -- C12 [len=1.5];
C12 -- O3 [len=1.5, style=double];
C12 -- C13 [len=1.5];

// Define positions for clarity
C1 [pos="0,0!"];
C2 [pos="-1.3,-0.75!"];
C3 [pos="-1.3,-2.25!"];
```

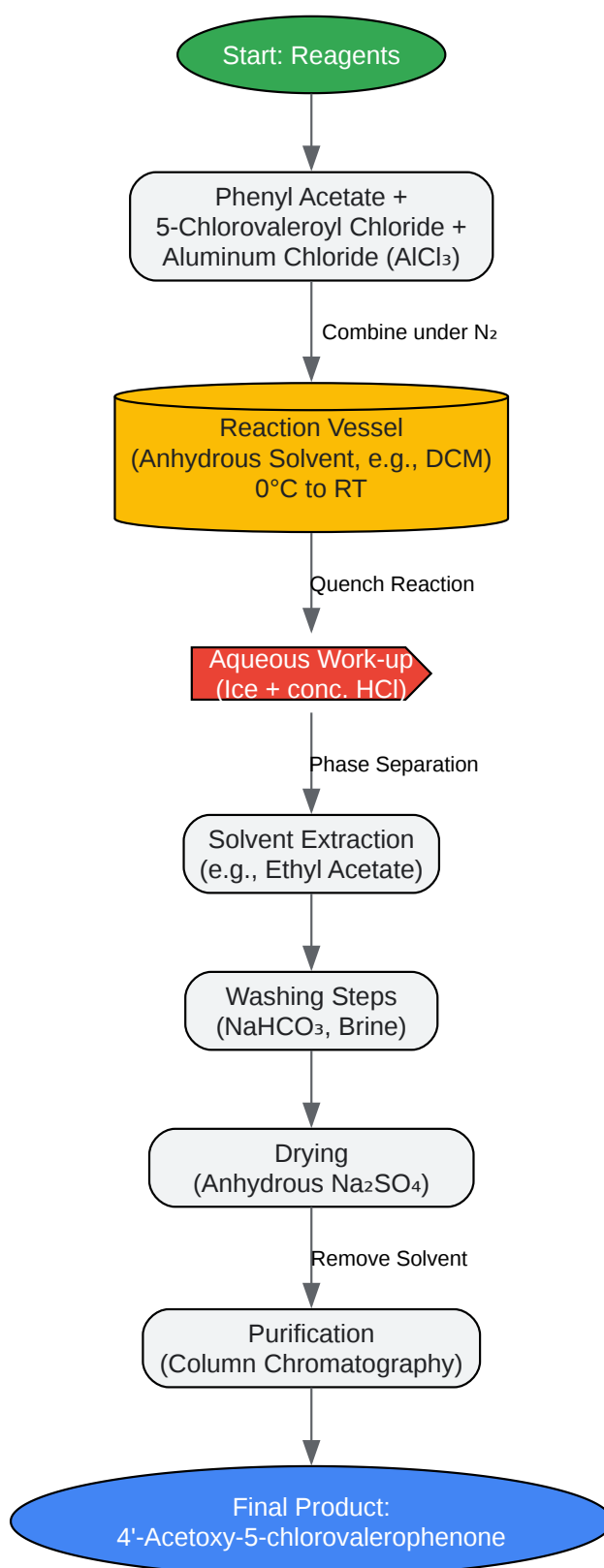
```
C4 [pos="0, -3!"];
C5 [pos="1.3, -2.25!"];
C6 [pos="1.3, -0.75!"];
C7 [pos="0, 1.5!"];
O1 [pos="-0.75, 2.5!"];
C8 [pos="1.5, 2.25!"];
C9 [pos="1.5, 3.75!"];
C10 [pos="3, 4.5!"];
C11 [pos="3, 6!"];
Cl [pos="4.5, 6.75!"];
O2 [pos="0, -4.5!"];
C12 [pos="-1.5, -5.25!"];
O3 [pos="-1.5, -6.5!"];
C13 [pos="-2.75, -4.5!"];
}
```

Caption: 2D Structure of **4'-Acetoxy-5-chlorovalerophenone**.

Synthesis Protocol: A Mechanistic Approach

The most logical and established method for synthesizing **4'-Acetoxy-5-chlorovalerophenone** is through a Friedel-Crafts acylation reaction. This electrophilic aromatic substitution reaction involves the acylation of an activated aromatic ring with an acyl chloride in the presence of a strong Lewis acid catalyst.[3]

Principle: The synthesis proceeds by reacting 4-acetoxybenzene (phenyl acetate) with 5-chlorovaleroyl chloride. Aluminum chloride (AlCl_3) is employed as the Lewis acid catalyst to generate a highly electrophilic acylium ion, which is then attacked by the electron-rich phenyl acetate ring.[4]



[Click to download full resolution via product page](#)

Caption: Proposed workflow for the synthesis of **4'-Acetoxy-5-chlorovalerophenone**.

Detailed Experimental Protocol

Reagents & Equipment:

- 4-Acetoxybenzene (Phenyl acetate)
- 5-Chlorovaleroyl chloride
- Anhydrous Aluminum Chloride (AlCl_3)
- Anhydrous Dichloromethane (DCM)
- Concentrated Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica Gel for column chromatography
- Round-bottom flask with magnetic stirrer, addition funnel, and nitrogen inlet
- Standard glassware for work-up and purification

Procedure:

- **Setup:** A dry, three-necked round-bottom flask is charged with anhydrous aluminum chloride (1.2 equivalents) and anhydrous DCM under a nitrogen atmosphere. The suspension is cooled to 0°C in an ice bath.
- **Acylium Ion Formation:** A solution of 5-chlorovaleroyl chloride (1.0 equivalent) in anhydrous DCM is added dropwise to the stirred AlCl_3 suspension. The mixture is stirred for 20-30 minutes at 0°C to allow for the formation of the acylium ion complex.^[5]
- **Acylation:** A solution of 4-acetoxybenzene (1.0 equivalent) in anhydrous DCM is added dropwise via an addition funnel over 30 minutes, maintaining the temperature at 0°C .

- **Reaction Progression:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for 2-4 hours, or until TLC analysis indicates the consumption of the starting material.
- **Work-up (Quenching):** The reaction flask is cooled again to 0°C, and the reaction is carefully quenched by slowly pouring the mixture over crushed ice containing concentrated HCl. This step hydrolyzes the aluminum complexes and destroys any remaining catalyst.[3]
- **Extraction:** The mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted twice with DCM or ethyl acetate.
- **Washing:** The combined organic layers are washed sequentially with cold water, saturated NaHCO₃ solution (to neutralize any remaining acid), and finally with brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous Na₂SO₄, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude oil or solid is purified by flash column chromatography on silica gel using a suitable eluent system (e.g., a hexane/ethyl acetate gradient) to yield the pure **4'-Acetoxy-5-chlorovalerophenone**.

Causality Behind Experimental Choices:

- **Anhydrous Conditions:** Friedel-Crafts reactions are highly sensitive to moisture, as water will react with and deactivate the aluminum chloride catalyst.
- **Stoichiometric Catalyst:** Unlike some catalytic reactions, Friedel-Crafts acylation requires a stoichiometric amount (or slight excess) of AlCl₃. This is because the product, an aromatic ketone, is a Lewis base and forms a stable complex with AlCl₃, effectively removing it from the catalytic cycle.[3] The aqueous acid work-up is required to break this complex and liberate the final product.
- **Ortho/Para-Directing Group:** The acetoxy group on the phenyl acetate starting material is an ortho-, para-directing group. Acylation is expected to occur predominantly at the para-position due to reduced steric hindrance compared to the ortho-positions, leading to the desired 4'-substituted product.

Spectroscopic Characterization (Predicted)

Structural elucidation and confirmation rely on a combination of spectroscopic techniques.[6]

While experimental data for this specific molecule is not readily available in public databases, a highly accurate predicted profile can be generated based on the known effects of its constituent functional groups.[7][8]

Technique	Predicted Data	Interpretation
^1H NMR	δ ~7.9-8.1 (d, 2H), δ ~7.2-7.4 (d, 2H), δ ~3.6 (t, 2H), δ ~3.0 (t, 2H), δ ~2.3 (s, 3H), δ ~1.8-2.0 (m, 4H)	Aromatic protons ortho to the carbonyl will be downfield. Aromatic protons ortho to the acetoxy group will be upfield. The CH_2 adjacent to Cl and the CH_2 adjacent to the carbonyl will appear as triplets. The acetoxy methyl group will be a singlet.
^{13}C NMR	δ ~197 (C=O, ketone), δ ~169 (C=O, ester), δ ~155, ~131, ~129, ~122 (Aromatic C), δ ~44 ($\text{CH}_2\text{-Cl}$), δ ~38 ($\text{CH}_2\text{-C=O}$), δ ~30, ~24 (Aliphatic CH_2), δ ~21 (CH_3 , ester)	The ketone carbonyl carbon is significantly downfield.^[9] The ester carbonyl is slightly upfield. Aromatic carbons show characteristic shifts. The carbon bearing the chlorine is also deshielded.
IR (cm^{-1})	~3050 (Aromatic C-H), ~2950 (Aliphatic C-H), ~1760 (C=O, Ester), ~1685 (C=O, Ketone), ~1600 (C=C, Aromatic), ~1200 (C-O, Ester), ~750 (C-Cl)	Two distinct carbonyl peaks are expected. The aromatic ketone C=O stretch is at a lower frequency than a saturated ketone due to conjugation with the phenyl ring.^{[10][11]} The ester C=O stretch appears at a higher frequency.
Mass Spec.	M^+ at m/z 254/256 (3:1 ratio)	The molecular ion peak will appear as a doublet due to the isotopic abundance of ^{35}Cl and ^{37}Cl. Key fragments would arise from alpha-cleavage next to the ketone and loss of the acetoxy group.

Safety, Handling, and Disposal

As a halogenated aromatic ketone, **4'-Acetoxy-5-chlorovalerophenone** requires careful handling. While a specific Safety Data Sheet (SDS) is not available, a hazard assessment can be made based on analogous compounds.[\[12\]](#)[\[13\]](#)

General Hazards:

- Irritation: Likely to be an irritant to the skin, eyes, and respiratory tract.
- Toxicity: Haloketones can be lachrymatory and toxic if ingested, inhaled, or absorbed through the skin.[\[13\]](#)
- Reactivity: Ketones can react with reducing agents, and the alkyl halide moiety can react with nucleophiles.[\[12\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[\[14\]](#)
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Skin Protection: A lab coat should be worn. Ensure no skin is exposed.
- Respiratory Protection: All handling of the solid or concentrated solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or vapors.[\[15\]](#)

Storage and Handling:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[16\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and reducing agents.
- Use bottle carriers for transport and avoid storing containers near the edge of benches.[\[14\]](#)

Spill and Emergency Procedures:

- Minor Spill: In a fume hood, absorb the spill with an inert material (e.g., vermiculite, sand). Place the contaminated material in a sealed container for disposal.
- Major Spill: Evacuate the area and contact institutional safety personnel.
- Exposure: In case of skin contact, wash immediately with soap and water. For eye contact, flush with copious amounts of water for at least 15 minutes and seek medical attention.

Disposal:

- Dispose of chemical waste in accordance with all local, state, and federal regulations. Do not pour down the drain.[\[16\]](#)

References

- Chemguide. (n.d.). Explaining the Friedel-Crafts acylation of benzene. Retrieved from [\[Link\]](#)
- Wikipedia. (2023). Friedel–Crafts reaction. Retrieved from [\[Link\]](#)
- Master Organic Chemistry. (2018). EAS Reactions (3) - Friedel-Crafts Acylation and Friedel-Crafts Alkylation. Retrieved from [\[Link\]](#)
- Chemistry Steps. (n.d.). Friedel-Crafts Acylation. Retrieved from [\[Link\]](#)
- Beijing Hwrk Chemical Co., Ltd. (n.d.). **4'-Acetoxy-5-chlorovalerophenone**. Retrieved from [\[Link\]](#)
- Fiveable. (n.d.). Spectroscopic Analysis. Retrieved from [\[Link\]](#)
- Spectroscopy Online. (2025). The Big Review VI: Carbonyl Compounds. Retrieved from [\[Link\]](#)
- Wade, L. G. (n.d.). 19.14 Spectroscopy of Aldehydes and Ketones. In Organic Chemistry: A Tenth Edition. Retrieved from [\[Link\]](#)
- PubMed Central. (n.d.). Vibrational Spectroscopic and Quantum-Chemical Study of Indole–Ketone Hydrogen-Bonded Complexes. Retrieved from [\[Link\]](#)

- Chemistry LibreTexts. (2024). 19.14: Spectroscopy of Aldehydes and Ketones. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 3'-Acetoxy-5-chlorovalerophenone. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4'-Chlorovalerophenone. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (2013). Electronic Supplementary Material (ESI) for Organic & Biomolecular Chemistry. Retrieved from [\[Link\]](#)
- Office of Research Services, NIH. (n.d.). Chemical Safety Guide, 5th Ed. Retrieved from [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of 4-Chloroacetamidobenzophenone. Retrieved from [\[Link\]](#)
- YouTube. (2018). Chemical Safety. Retrieved from [\[Link\]](#)
- Harvard Environmental Health and Safety. (n.d.). Chemicals and Hazardous Materials. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). p-Acetylphenyl acetate. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Acetoxy-4'-hexylbenzophenone. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Acetoxy-5-(4-fluorophenoxy)-1-pentanol. Retrieved from [\[Link\]](#)
- University of Wisconsin-Madison. (n.d.). CHEM 344/345 – Spectroscopy and Spectrometry in Organic Chemistry. Retrieved from [\[Link\]](#)
- University of Calgary. (n.d.). Chapter 13 Spectroscopy NMR, IR, MS, UV-Vis. Retrieved from [\[Link\]](#)
- YouTube. (2017). Determine Organic Structure from IR/NMR/C NMR/ Mass Spectroscopy Part 4. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4'-Acetoxy-5-chlorovalerophenone - CAS:898786-94-2 - 北京欣恒研科技有限公司 [konoscience.com]
- 2. 3'-Acetoxy-5-chlorovalerophenone | C₁₃H₁₅ClO₃ | CID 24726811 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Friedel–Crafts reaction - Wikipedia [en.wikipedia.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. Friedel-Crafts Acylation - Chemistry Steps [chemistrysteps.com]
- 6. lehigh.edu [lehigh.edu]
- 7. fiveable.me [fiveable.me]
- 8. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. spectroscopyonline.com [spectroscopyonline.com]
- 11. 19.14 Spectroscopy of Aldehydes and Ketones – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 12. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 13. 4'-Chloroacetophenone CAS#: 99-91-2 [m.chemicalbook.com]
- 14. ors.od.nih.gov [ors.od.nih.gov]
- 15. sigmaaldrich.com [sigmaaldrich.com]
- 16. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [IUPAC name for 4'-Acetoxy-5-chlorovalerophenone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293221/docs#iupac-name-for-4-acetoxy-5-chlorovalerophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)